

Controlling the water content in Strontium bromide hydrates

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Compound of Interest

Compound Name: *Strontium bromide monohydrate*

Cat. No.: *B080916*

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Technical Support Center: Strontium Bromide Hydrates

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with strontium bromide hydrates.

Frequently Asked Questions (FAQs)

Q1: What are the common hydrates of strontium bromide?

Strontium bromide can exist in several hydration states, with the most common being the hexahydrate ($\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$), dihydrate ($\text{SrBr}_2 \cdot 2\text{H}_2\text{O}$), and monohydrate ($\text{SrBr}_2 \cdot \text{H}_2\text{O}$).^{[1][2][3][4]}
The anhydrous form (SrBr_2) can be obtained by heating the hydrates.^{[1][2]}

Q2: How can I prepare a specific hydrate of strontium bromide?

- **Strontium Bromide Hexahydrate** ($\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$): This is often the commercially available form. It can be prepared by reacting strontium hydroxide or strontium carbonate with hydrobromic acid.^{[1][2]}
- **Strontium Bromide Monohydrate** ($\text{SrBr}_2 \cdot \text{H}_2\text{O}$): This form can be obtained by drying the hexahydrate in a circulating air oven at 70°C for several hours.^{[2][5]}

- Anhydrous Strontium Bromide (SrBr_2): Heating the hexahydrate to 180°C will yield the anhydrous form.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Q3: What are the key transition temperatures for strontium bromide hydrates?

The water content of strontium bromide hydrates is sensitive to temperature. Key transition points include:

- 89°C : Strontium bromide hexahydrate ($\text{SrBr}_2 \cdot 6\text{H}_2\text{O}$) begins to decompose to the dihydrate ($\text{SrBr}_2 \cdot 2\text{H}_2\text{O}$).[\[1\]](#)
- 180°C : The dihydrate ($\text{SrBr}_2 \cdot 2\text{H}_2\text{O}$) or monohydrate ($\text{SrBr}_2 \cdot \text{H}_2\text{O}$) transitions to the anhydrous form (SrBr_2).[\[1\]](#)[\[2\]](#)

Troubleshooting Guide

Issue 1: Inconsistent Water Content in My Strontium Bromide Sample

- Possible Cause: Strontium bromide is hygroscopic, meaning it readily absorbs moisture from the atmosphere.[\[3\]](#)[\[4\]](#)[\[7\]](#) This can lead to unintended changes in the hydration state.
- Solution: Store strontium bromide in a desiccator or a controlled low-humidity environment. When handling, minimize exposure to ambient air. For quantitative experiments, it is crucial to verify the hydration state of your starting material.

Issue 2: Agglomeration or Caking of the Salt During Hydration/Dehydration Cycles

- Possible Cause: During repeated hydration and dehydration cycles, the salt particles can agglomerate or stick together, forming larger porous structures.[\[5\]](#) This can affect the reaction kinetics and heat transfer properties.
- Solution:
 - Composite Materials: Incorporating strontium bromide into a supporting matrix, such as natural graphite, can improve stability and reduce agglomeration.[\[8\]](#)
 - Mixing with other salts: Creating mixtures with other salt hydrates can sometimes improve performance and stability.[\[9\]](#)

Issue 3: Unexpected Melting of the Sample During Heating

- **Possible Cause:** Strontium bromide hexahydrate melts at approximately 89°C.[5] If your experiment involves heating the hexahydrate, you may observe melting before complete dehydration.
- **Solution:** To avoid melting while aiming for a lower hydrate, a two-step heating process can be employed. A gentle initial heating can drive off some water before increasing the temperature for further dehydration.[10] For example, to obtain the monohydrate, drying at 70°C is recommended.[2][5]

Quantitative Data Summary

The following tables summarize key quantitative data for strontium bromide and its hydrates.

Table 1: Physical Properties of Strontium Bromide and its Hydrates

Property	Anhydrous (SrBr ₂)	Hexahydrate (SrBr ₂ ·6H ₂ O)
Molar Mass (g/mol)	247.43	355.52[6]
Density (g/cm ³)	4.216[1]	2.386[1]
Melting Point (°C)	643[1][3][4]	89 (decomposes)[5][11]
Solubility in water	107 g/100 mL[1]	Very soluble[12]

Table 2: Dehydration Temperatures and Conditions

Starting Hydrate	End Product	Temperature (°C)	Conditions
SrBr ₂ ·6H ₂ O	SrBr ₂ ·2H ₂ O	89[1]	Heating in air
SrBr ₂ ·6H ₂ O	SrBr ₂ ·H ₂ O	70[2][5]	Circulating air oven
SrBr ₂ ·xH ₂ O	SrBr ₂	180[1][2][6]	Heating

Experimental Protocols

Protocol 1: Determination of Water of Hydration by Thermogravimetric Analysis (TGA)

This protocol outlines the general steps for determining the water content of a strontium bromide hydrate sample using TGA.

- Sample Preparation: Accurately weigh a small amount of the strontium bromide hydrate sample (typically 5-10 mg) into a TGA crucible.
 - Instrument Setup:
 - Place the crucible in the TGA instrument.
 - Set the desired temperature program. A typical program involves heating the sample at a constant rate (e.g., 10°C/min) to a temperature above the final dehydration step (e.g., 250°C).
 - Set the atmosphere to a continuous flow of an inert gas, such as nitrogen, to carry away the evolved water vapor.
 - Data Acquisition: Start the TGA run. The instrument will record the mass of the sample as a function of temperature.
 - Data Analysis:
 - The resulting TGA curve will show step-wise mass losses corresponding to the dehydration events.
 - From the mass loss at each step, the number of water molecules lost can be calculated.
- [13][14]

Workflow for TGA Experiment

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